

Cefcapene pivoxil hydrochloride hydrate tissue penetration lung concentration

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Compound Focus: Cefcapene Pivoxil Hydrochloride Hydrate

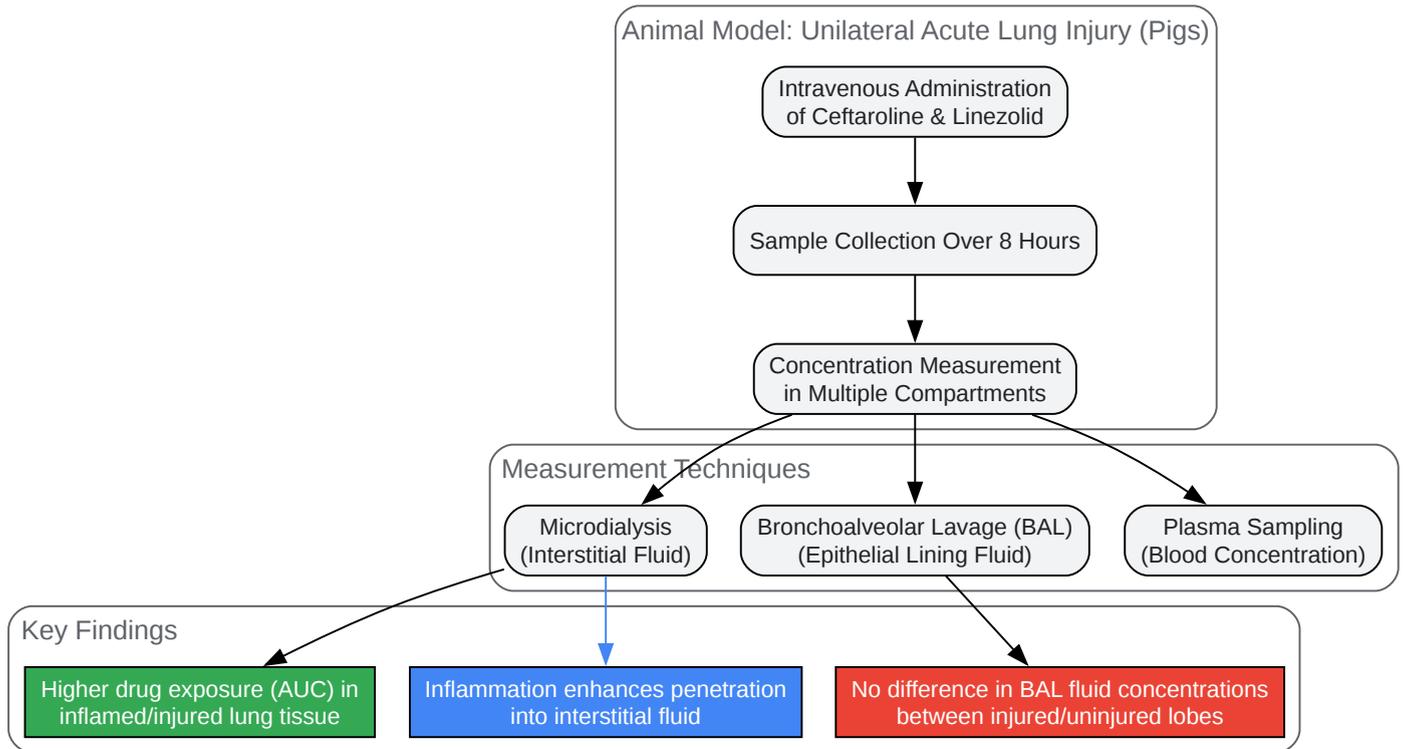
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How Lung Penetration of Antibiotics is Studied

Research in this field relies on specific methodologies to measure drug concentrations in different parts of the lung. The following diagram outlines the general workflow and key findings from a recent animal study on this topic.



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Key Insight from Related Research: A 2024 study compared lung concentrations of ceftaroline and linezolid in a pig model of lung injury. It found that **inflammation and injury enhanced the penetration of these antibiotics into the lung's interstitial fluid**, resulting in higher concentrations and a longer time above the minimum inhibitory concentration (MIC) at the infection site [1]. This suggests that the pathophysiology of the lung itself is a critical factor in drug distribution.

Lung Penetration of Other Antibiotics in Critically Ill Patients

The table below summarizes lung penetration data for other antibiotics in the beta-lactam class, which includes cefcapene. This can serve as a reference, though the values for cefcapene itself are not available.

Drug	Target Lung Compartment	Tissue/Plasma Penetration Ratio	Key Findings
Piperacillin/Tazobactam [2]	Epithelial Lining Fluid (ELF)	0.4X – 0.91X	Highly variable penetration; standard doses may not always achieve PK/PD targets in the lung.
Ceftazidime [2]	Epithelial Lining Fluid (ELF)	0.21X – 0.44X	Penetration can be influenced by patient physiology and inflammation.
Meropenem [2]	Epithelial Lining Fluid (ELF)	0.25X – 0.3X	Shows variable distribution into lung fluid.

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References

1. Antimicrobial Drug Penetration Is Enhanced by Lung ... [pubmed.ncbi.nlm.nih.gov]
2. Tissue Penetration of Antimicrobials in Intensive Care Unit ... [pmc.ncbi.nlm.nih.gov]

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